

# ZONYL FS-300 compatibility with polyvalent cations

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## Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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## Key Properties and Applications

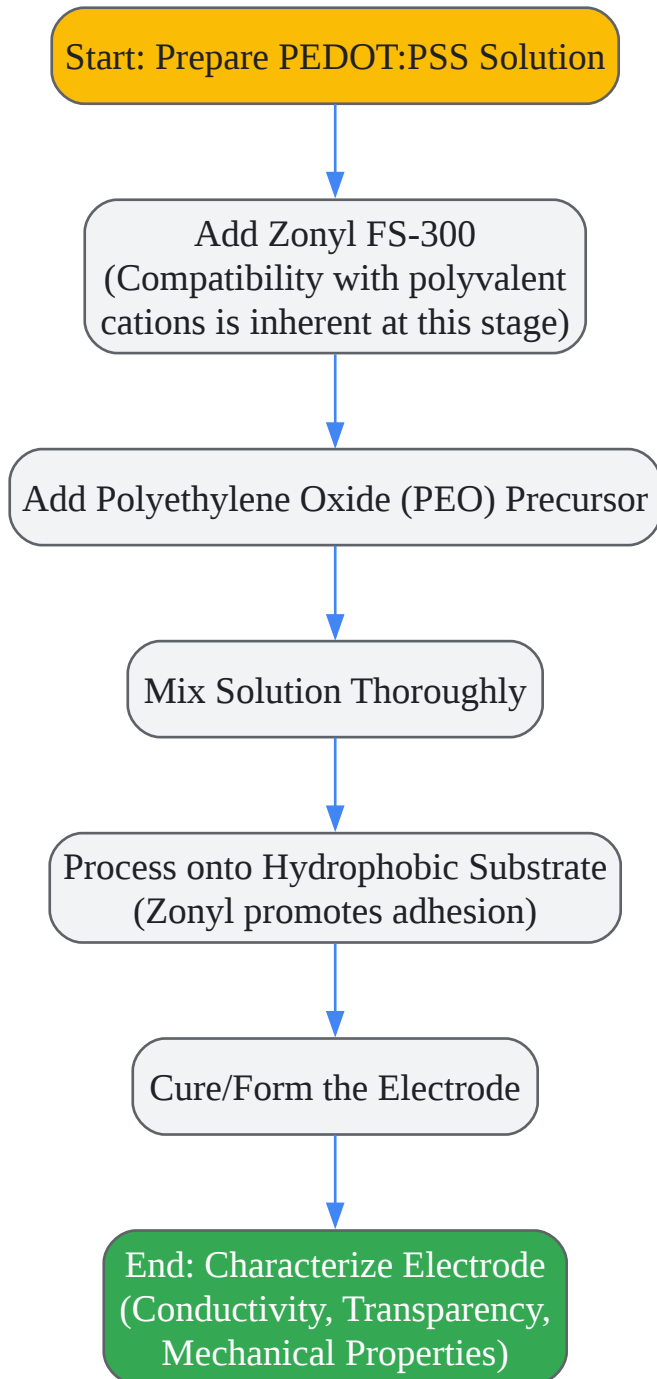
The table below summarizes the core technical information for **ZONYL FS-300**:

| Property        | Specification  |
|-----------------|--|
| Ionic Character | Non-ionic [1] [2]  |
| Composition     | Water-based, contains no organic solvents [1]  |
| Supplied Form   | ~25% to ~40% solids in water [3] [4] [5]   |
| Density         | ~1.10 g/mL at 20°C [6] [3] [4]   |
| Key Feature     | Unaffected by polyvalent cations; compatible with surfactants of any ionic class [1] [2] |

This combination of properties makes **ZONYL FS-300** particularly useful in advanced material science. One prominent application is in developing **stretchable and transparent conductive electrodes**, where it acts as a surfactant and processing aid to improve adhesion on hydrophobic substrates and enhance mechanical properties [1].

## Experimental Protocol: Incorporating ZONYL FS-300

For researchers aiming to replicate or build upon the work with transparent electrodes, here is a generalized experimental workflow based on the cited research [1]:



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**Key Experimental Insight:** In the referenced study, the addition of **ZONYL FS-300** was necessary to promote the adhesion of the PEDOT:PSS mixture to hydrophobic surfaces and to exert a plasticizing effect on the base material, which collectively improved the electrode's mechanical performance [1].

## Important Discontinuation Notice & Alternatives

A critical piece of information for your research planning is that the **ZONYL product line, including FS-300, has been discontinued** and is no longer manufactured by The Chemours Company [7].

- **Reason for Discontinuation:** The original ZONYL products were based on long-chain chemistry. They have been phased out in accordance with the U.S. EPA 2010/15 PFOA Stewardship Program to meet environmental and regulatory standards [7].
- **Recommended Replacements:** Chemours introduced the **Capstone** series as replacements. These are based on short-chain chemistry that cannot break down into PFOA or PFOS in the environment [7].

For **ZONYL FS-300** specifically, the recommended starting points for reformulation are **Capstone FS-30** or **Capstone FS-34** [7]. Please note that these are not one-to-one replacements, and you should be prepared to test different concentrations and grades to match the performance in your specific application.

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## References

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